

# pentacosanal CAS number and IUPAC nomenclature

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## Compound of Interest

Compound Name: Pentacosanal

Cat. No.: B14627167

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## An In-depth Technical Guide to Pentacosanal

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Pentacosanal**, a long-chain saturated fatty aldehyde, is a molecule of interest in various scientific disciplines due to its structural similarity to biologically active lipids. This technical guide provides a comprehensive overview of its chemical identity, synthesis, potential biological activities, and analytical considerations. While specific research on **pentacosanal** is limited, this document consolidates available data and extrapolates from the known properties of similar very long-chain aldehydes to provide a foundational resource for researchers.

### Chemical Identification and Properties

**Pentacosanal** is formally identified by the International Union of Pure and Applied Chemistry (IUPAC) as **pentacosanal**.<sup>[1]</sup> Its unique Chemical Abstracts Service (CAS) registry number is 58196-28-4.<sup>[1]</sup>

### Physicochemical Properties

Quantitative data for **pentacosanal** is not readily available in comprehensive databases. However, properties can be estimated based on its structure and data from related long-chain alkanes and alcohols. The following table summarizes key computed and experimental properties for **pentacosanal** and the closely related pentacosane.

Property	Pentacosanal (C <sub>25</sub> H <sub>50</sub> O)	Pentacosane (C <sub>25</sub> H <sub>52</sub> )	Data Source
Molecular Weight	366.7 g/mol	352.7 g/mol	PubChem[1][2]
Molecular Formula	C <sub>25</sub> H <sub>50</sub> O	C <sub>25</sub> H <sub>52</sub>	PubChem[1][2]
CAS Number	58196-28-4	629-99-2	PubChem[1][2]
Boiling Point (Predicted)	~450-500 °C	401.9 °C	Cheméo[3]
Melting Point	Not available	53.5 °C	Cheméo[3]
Density (Predicted)	~0.83 g/cm <sup>3</sup>	0.80 g/cm <sup>3</sup>	PubChem[1]
Solubility in Water	Very low (predicted)	4.5e-06 g/L	FooDB[4]
logP (Predicted)	~10	11.58	FooDB[4]

## Synthesis of Pentacosanal

The most common and direct method for the synthesis of **pentacosanal** is the oxidation of its corresponding primary alcohol, 1-pentacosanol. The key challenge in this synthesis is to prevent over-oxidation to the carboxylic acid, pentacosanoic acid. This requires the use of mild oxidizing agents.

## Representative Experimental Protocol: Oxidation of 1-Pentacosanol to Pentacosanal

This protocol is a generalized procedure based on common methods for the selective oxidation of primary alcohols to aldehydes, such as the Swern or Dess-Martin oxidation.[5]

Materials:

- 1-Pentacosanol
- Oxidizing agent (e.g., Dess-Martin periodinane (DMP) or reagents for Swern oxidation: oxalyl chloride, dimethyl sulfoxide (DMSO), and a hindered base like triethylamine)

- Anhydrous dichloromethane (DCM) as solvent
- Inert gas (Argon or Nitrogen)
- Standard laboratory glassware for organic synthesis
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Silica gel for column chromatography
- Eluent for chromatography (e.g., hexane/ethyl acetate mixture)

#### Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen/argon inlet is charged with a solution of 1-pentacosanol in anhydrous DCM under an inert atmosphere.
- Addition of Oxidizing Agent:
  - For Dess-Martin Oxidation: Dess-Martin periodinane is added portion-wise to the stirred solution at room temperature.
  - For Swern Oxidation: The alcohol solution is cooled to -78 °C (dry ice/acetone bath). A solution of DMSO in anhydrous DCM is added, followed by the dropwise addition of a solution of oxalyl chloride in anhydrous DCM, maintaining the temperature below -60 °C. After stirring for a short period, a hindered base such as triethylamine is added.
- Reaction Monitoring: The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to determine the consumption of the starting material.
- Work-up: Upon completion, the reaction is quenched appropriately. For the Dess-Martin oxidation, a saturated aqueous solution of sodium bicarbonate and sodium thiosulfate is typically added. For the Swern oxidation, the reaction is allowed to warm to room temperature and then quenched with water. The organic layer is separated, and the aqueous

layer is extracted with DCM. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.

- **Purification:** The solvent is removed under reduced pressure using a rotary evaporator. The crude product is then purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford pure **pentacosanal**.
- **Characterization:** The structure and purity of the final product are confirmed by spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a highly effective technique for the analysis of long-chain aldehydes like **pentacosanal**.<sup>[6]</sup> Due to its volatility, **pentacosanal** can be readily analyzed by GC. The mass spectrometer provides fragmentation patterns that can confirm the identity of the compound. High-performance liquid chromatography (HPLC) can also be employed, particularly for less volatile derivatives or when coupled with a mass spectrometer (LC-MS).<sup>[7]</sup>

## Biological Activity and Potential Signaling Pathways

While specific studies on the biological activity of **pentacosanal** are not abundant, research on other long-chain aliphatic aldehydes suggests potential antimicrobial and antioxidant properties.

### Antimicrobial Activity

Long-chain aldehydes are known to possess antimicrobial properties.<sup>[8][9][10]</sup> Their mechanism of action is often attributed to their ability to disrupt the cell membrane of microorganisms. The lipophilic alkyl chain facilitates insertion into the lipid bilayer, while the reactive aldehyde group can interact with proteins and other cellular components, leading to cell death.<sup>[11]</sup> For instance, pentadecanal, a shorter-chain fatty aldehyde, has demonstrated inhibitory effects against the growth of *Listeria monocytogenes*.<sup>[12]</sup> It is plausible that **pentacosanal** exhibits similar broad-spectrum antimicrobial activity against various bacteria and fungi.

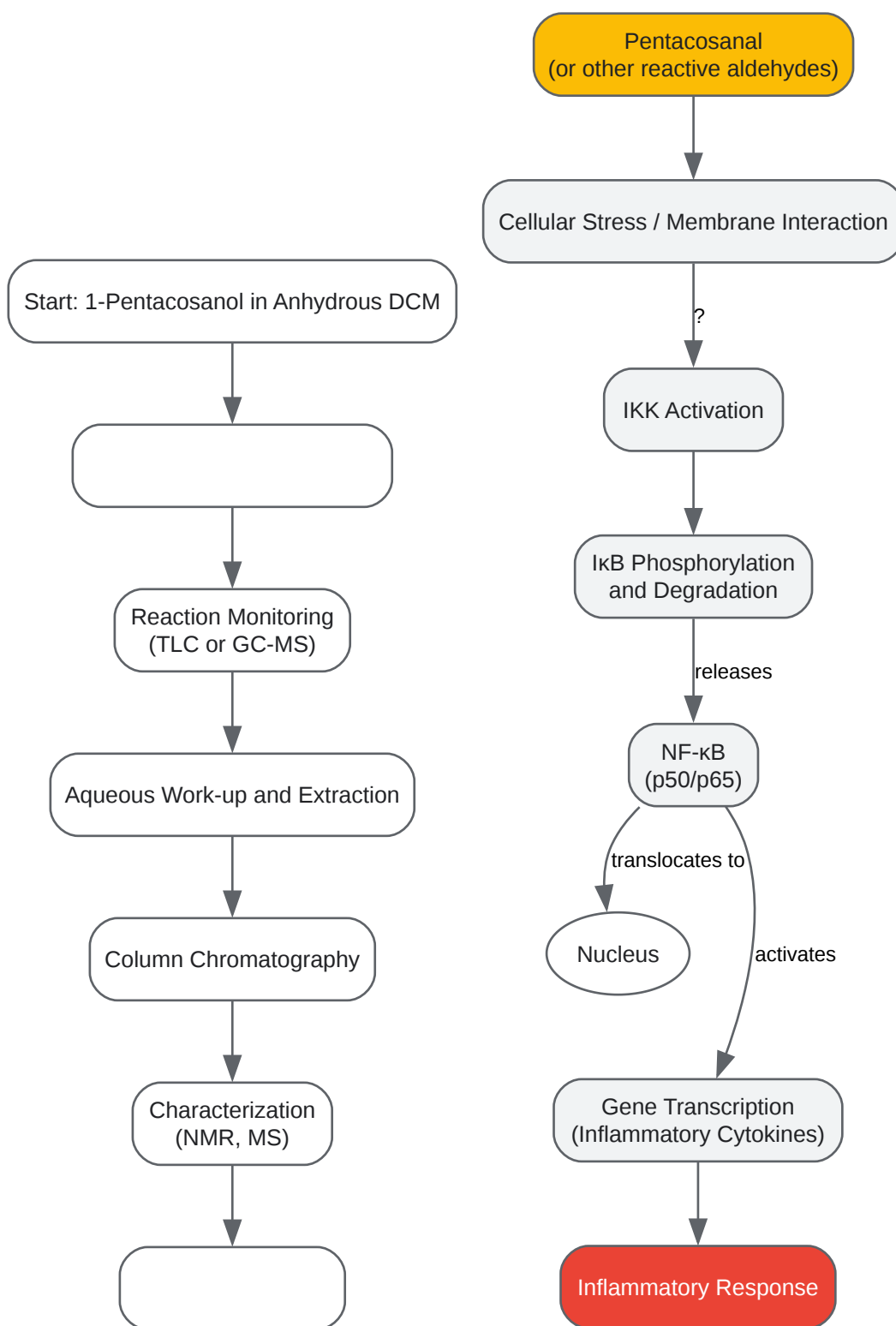
### Antioxidant and Other Biological Effects

The biological effects of aldehydes are complex and can be context-dependent. While some aldehydes are associated with cellular stress, others, particularly those found in natural products, can exhibit antioxidant properties.<sup>[13][14][15]</sup> The long, saturated chain of **pentacosanal** suggests it could integrate into cellular membranes and potentially modulate their properties. Aldehydes are known to interact with various biological molecules and can influence signaling pathways. For example, reactive aldehydes can modulate inflammatory responses through pathways such as the NF-κB signaling pathway.<sup>[16]</sup>

## Visualizations

### Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **pentacosanal** from 1-pentacosanol.



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